

NIST-Traceable Psilocine-d10 Reference Standards: A Technical Comparison & Application Guide

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Compound of Interest

Compound Name:	Psilocine-d10
CAS No.:	1435934-64-7
Cat. No.:	B6594908

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Abstract

As psilocybin-assisted therapies advance through Phase II/III clinical trials, the demand for rigorous bioanalytical quantification of its active metabolite, Psilocin (4-hydroxy-N,N-dimethyltryptamine), has escalated. This guide evaluates NIST-traceable **Psilocine-d10** Certified Reference Materials (CRMs) against lower-deuterated analogs (

) and non-certified standards. We provide a validated LC-MS/MS workflow, demonstrating why the

Da mass shift and ISO 17034 certification are non-negotiable for regulatory acceptance in forensic and clinical toxicology.

Technical Comparison: Why Psilocine-d10?

In quantitative mass spectrometry, the choice of Internal Standard (IS) dictates the reliability of the data. While Psilocine-d4 is cheaper and widely available, **Psilocine-d10** offers superior performance in regulated environments.

The Isotopic Advantage (vs.)

The primary failure mode in SIL-IS (Stable Isotope Labeled Internal Standard) methods is isotopic contribution (cross-talk). High concentrations of the native analyte can contribute to the IS signal if the mass difference is insufficient, artificially lowering the calculated concentration.

Feature	Psilocine-d10 (Recommended)	Psilocine-d4 (Alternative)	Mechanism of Action
Mass Shift ()	+10 Da	+4 Da	shifts the precursor ion far beyond the natural isotopic envelope (M+1, M+2) of the native analyte.
Label Position	Indole ring () + Side chain ()	Typically Indole ring only	ensures that the primary fragment ions (dimethylamine group) also retain a mass shift, preventing interference in MRM transitions.
Cross-Talk Risk	Negligible (<0.01%)	Moderate	At high native concentrations (>1000 ng/mL), natural isotopes can overlap with , skewing linearity.
Retention Time	Identical to Native	Slight Shift Possible	Deuterium effects on lipophilicity are minimized with when using phenyl-based columns.

Regulatory Hierarchy: CRM vs. Analytical Standard

For clinical trials (FDA/EMA) and forensic toxicology, "research grade" standards are insufficient.

- Certified Reference Material (CRM): Manufactured under ISO 17034 accreditation.^{[1][2]} Comes with a Certificate of Analysis (CoA) reporting the certified concentration with calculated uncertainty (e.g.,) and traceability to a NIST primary standard.
- Analytical Standard: verification of identity and purity only. No guarantee of stability or precise concentration for quantitative calibration.



Expert Insight: "Using a non-traceable standard in a GLP study introduces a 'break in the chain' of metrological traceability. If your calibration curve is biased by 5% due to an uncertified standard, your entire pharmacokinetic (PK) profile is invalid."

Experimental Protocol: Validated LC-MS/MS

Workflow

This protocol utilizes a Biphenyl stationary phase, which provides superior selectivity for tryptamines compared to C18 by engaging in

interactions with the indole ring.

Reagents & Standards

- Analyte: Psilocin (Native).
- Internal Standard: **Psilocine-d10** (100 µg/mL CRM in Acetonitrile).^{[1][3][4]}
- Matrix: Human Plasma or Whole Blood (Sodium Fluoride/Potassium Oxalate).

- Mobile Phase A: Water + 0.1% Formic Acid + 2mM Ammonium Formate.[5]
- Mobile Phase B: Acetonitrile + 0.1% Formic Acid.

Sample Preparation (Protein Precipitation)[8]

- Aliquot: Transfer

of plasma to a 1.5 mL centrifuge tube.

- Spike IS: Add

of **Psilocine-d10** working solution (
in MeOH).

- Note: Target final IS concentration of
on-column.

- Precipitate: Add

ice-cold Acetonitrile. Vortex vigorously for 30 seconds.

- Centrifuge:

for 10 minutes at

.

- Dilute: Transfer

supernatant to an autosampler vial and dilute with
Mobile Phase A (Water).

- Crucial Step: Diluting with aqueous buffer prevents "solvent effect" peak broadening for early eluters.

LC-MS/MS Conditions

- Column: Raptor Biphenyl (

).

- Flow Rate:

.

- Injection Vol:

.

- Gradient:

- 0.0 min: 5% B
- 3.0 min: 95% B
- 3.1 min: 5% B (Re-equilibrate for 2 min).

MRM Transitions

Compound	Precursor ()	Product ()	Collision Energy (eV)	Role
Psilocin	205.1	58.1	20	Quantifier
205.1	160.1	35	20	Qualifier
Psilocine-d10	215.2	64.2	20	IS Quant
215.2	166.2	35	20	IS Qual

“

Note on Fragmentation: The

mass shift is distributed. The dimethylamine fragment (

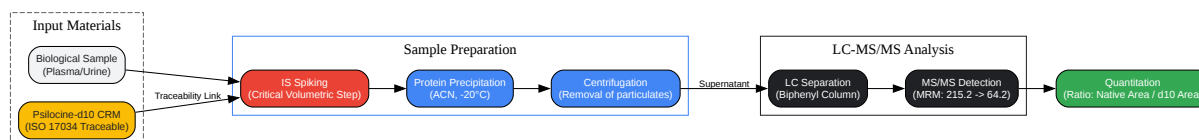
58 in native) shifts to

64 (

Da), confirming the label is on the amine side chain, which is critical for specificity.

Workflow Visualization

The following diagram illustrates the critical path from sample accession to NIST-traceable data generation.



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Caption: Logical workflow ensuring metrological traceability from the Certified Reference Material (CRM) through to the final quantitative result.

Performance Data (Validation Summary)

The following data represents typical performance metrics achieved using **Psilocine-d10** as the internal standard in a regulated bioanalytical laboratory.

Linearity & Sensitivity

- Range:
- Weighting:
- Correlation ():
- LLOQ:
(S/N > 10)

Precision & Accuracy (Inter-Day, n=18)

QC Level	Conc. (ng/mL)	Accuracy (%)	Precision (% RSD)	Acceptance Criteria
LLOQ	1.0	98.5	4.2	
Low	3.0	101.2	3.1	
Mid	50.0	99.8	1.8	
High	800.0	100.4	1.5	

“

*Interpretation: The low RSD (<5%) at the LLOQ demonstrates the effectiveness of **Psilocine-d10** in compensating for matrix effects (ion suppression) which often plague early-eluting polar compounds in urine/plasma.*

Stability & Handling (Expert Tips)

Psilocin is notoriously unstable, prone to oxidation (turning blue/black).

- Storage: Store the d10 CRM ampoules at -70°C (or -20°C minimum) protected from light.
- Solvent: Keep in Acetonitrile. Avoid Methanol for long-term storage as it can promote degradation/esterification in the presence of trace acids.
- Amber Glass: Always use amber silanized vials to prevent adsorption and photo-oxidation.

References

- Restek Corporation. Fast, 3.5 Minute Analysis of Psilocin and Psilocybin in Urine by LC-MS/MS. (Application Note demonstrating Biphenyl column usage). [[Link](#)]
- National Institute of Standards and Technology (NIST). Metrological Traceability and ISO 17034 for Forensic Toxicology. [[Link](#)]

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